

# Application Notes and Protocols for the Detection and Measurement of Silver-105

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Silver-105

Cat. No.: B1217868

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## Introduction

**Silver-105** ( $^{105}\text{Ag}$ ) is a cyclotron-produced radioisotope with a half-life of 41.29 days.[1] It decays via electron capture and positron emission to Palladium-105 ( $^{105}\text{Pd}$ ), a stable isotope. [1][2] This characteristic decay scheme, which includes the emission of gamma rays, makes  $^{105}\text{Ag}$  a valuable tool in various research applications, particularly as a radiotracer in biological systems and in the development of radiopharmaceuticals.[3][4] Its relatively long half-life allows for the monitoring of biological processes over extended periods.[5]

These application notes provide detailed protocols for the detection and measurement of **Silver-105** using two primary radiometric techniques: gamma-ray spectroscopy and liquid scintillation counting. Additionally, protocols for the essential radiochemical separation of  $^{105}\text{Ag}$  from target materials are outlined.

## Physicochemical Properties and Decay Data of Silver-105

A summary of the key physicochemical and decay properties of **Silver-105** is presented in the table below. This data is essential for the selection of appropriate detection methodologies and for the quantitative analysis of measurement results.

Property	Value	Reference
Half-life	41.29 ± 0.07 days	[1][2]
Decay Mode	Electron Capture (EC), Positron Emission (β <sup>+</sup> )	[1][2]
Daughter Isotope	<sup>105</sup> Pd (Stable)	[2]
Primary Gamma-ray Energies (Intensity)	280.44 keV (30.2%), 344.52 keV (41.4%), 443.4 keV (11.3%)	[6]
Other Notable Gamma-ray Energies (Intensity)	319.16 keV (4.35%), 331.51 keV (4.10%), 360.66 keV (0.50%), 370.17 keV (0.73%), 392.64 keV (1.98%), 406.18 keV (13.4%), 644.5 keV (15.4%)	[6]

## Radiochemical Separation of Silver-105

For accurate quantification, especially when produced via charged-particle bombardment of palladium targets, <sup>105</sup>Ag must be separated from the target material and other coproduced radioisotopes.[7][8]

### Protocol: Separation of <sup>105</sup>Ag from Palladium Target using Liquid-Liquid Extraction

This protocol is adapted from a method for separating silver radioisotopes from a palladium target.[7]

Materials:

- Irradiated Palladium (Pd) target
- Concentrated Nitric Acid (HNO<sub>3</sub>)
- Deionized water

- Toluene
- Triphenylphosphine (TPP)
- Ammonia solution ( $\text{NH}_3$ )
- Hydrogen peroxide ( $\text{H}_2\text{O}_2$ )
- Di-(2-ethylhexyl)phosphoric acid (HDEHP)
- Octanol
- Heating plate
- Separatory funnel
- Glassware

Procedure:

- Target Dissolution:
  1. Place the irradiated Pd target in a beaker and add concentrated  $\text{HNO}_3$ .
  2. Gently heat the mixture on a hot plate until the target is completely dissolved.
  3. Evaporate the solution to near dryness to remove excess acid.
  4. Dissolve the residue in a known volume of dilute  $\text{HNO}_3$  (e.g., 0.1 M).
- Liquid-Liquid Extraction:
  1. Make the solution ammoniacal by adding concentrated  $\text{NH}_3$ , followed by the addition of  $\text{H}_2\text{O}_2$ .
  2. Transfer the aqueous solution to a separatory funnel.
  3. Add an equal volume of 0.1% HDEHP in octanol solution.

4. Shake the funnel vigorously for 2-3 minutes to ensure thorough mixing and extraction.
  5. Allow the phases to separate. The palladium will be extracted into the organic phase, leaving the silver radioisotopes in the aqueous phase.
  6. Collect the aqueous phase containing  $^{105}\text{Ag}$ .
  7. Repeat the extraction with fresh organic phase to ensure complete removal of palladium.
- Back-Extraction of Silver (Optional):
    1. If further purification is needed, the silver can be back-extracted from the aqueous phase into an organic phase using a suitable extractant like triphenylphosphine (TPP) in toluene.
    2. The silver can then be stripped from the organic phase into a fresh aqueous solution, such as dilute nitric acid.

## Detection and Measurement Techniques

The primary methods for the detection and quantification of  $^{105}\text{Ag}$  are gamma-ray spectroscopy and liquid scintillation counting.

### Gamma-Ray Spectroscopy

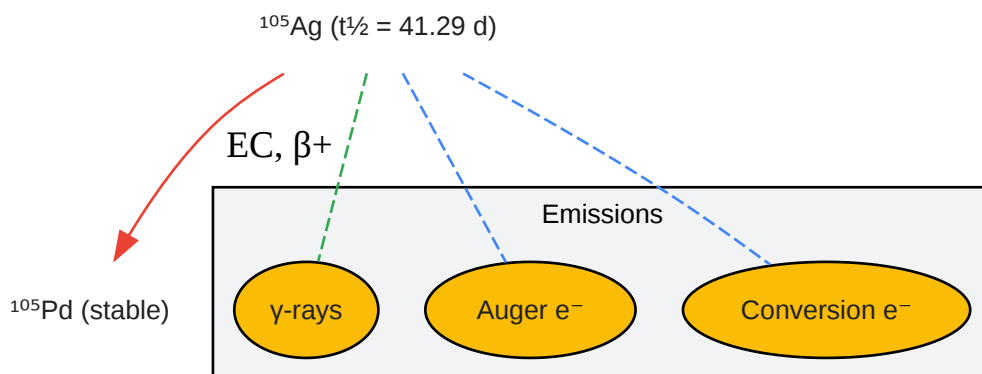
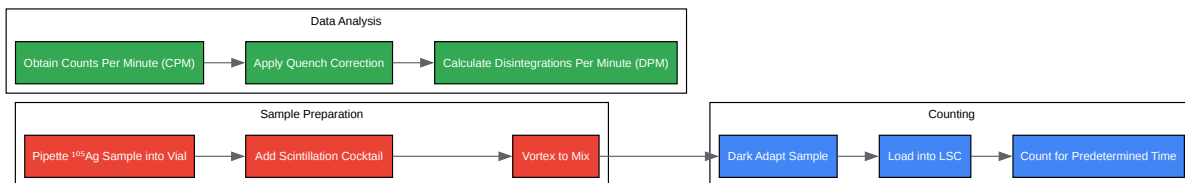
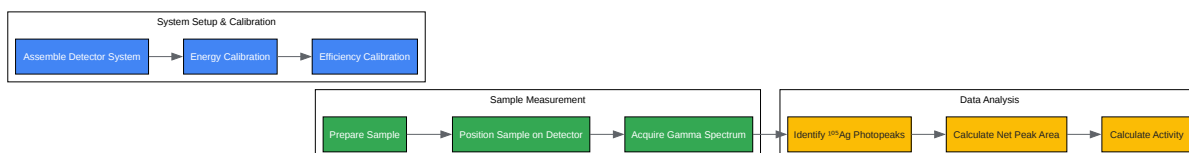
Gamma-ray spectroscopy is a non-destructive technique that allows for the identification and quantification of gamma-emitting radionuclides.[9] It is particularly well-suited for  $^{105}\text{Ag}$  due to its distinct gamma-ray emissions.

Equipment:

- High-Purity Germanium (HPGe) detector
- Lead shielding for the detector
- Multichannel Analyzer (MCA)
- NIM bin with power supply, preamplifier, and spectroscopy amplifier
- Calibration sources (e.g.,  $^{137}\text{Cs}$ ,  $^{60}\text{Co}$ ,  $^{152}\text{Eu}$ )

- Sample container (e.g., vial, beaker)
- Data acquisition and analysis software

Workflow:



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- To cite this document: BenchChem. [Application Notes and Protocols for the Detection and Measurement of Silver-105]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217868#detection-and-measurement-techniques-for-silver-105]

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